

proper handling and storage procedures for cyclobutyl 4-thiomethylphenyl ketone

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Compound of Interest

Compound Name: Cyclobutyl 4-thiomethylphenyl ketone

Cat. No.: B1324726

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Application Notes and Protocols for Cyclobutyl 4-thiomethylphenyl Ketone

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling and appropriate storage of **cyclobutyl 4-thiomethylphenyl ketone**, a compound utilized in various research and development applications. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Hazard Identification and Safety Precautions

Cyclobutyl 4-thiomethylphenyl ketone is classified with the following hazards:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2A)[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statement: It is imperative to avoid contact with skin, eyes, and personal clothing.[1] Use only in a well-ventilated area and avoid breathing fumes.[1]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn at all times when handling **cyclobutyl 4-thiomethylphenyl ketone**:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator.

Experimental Protocols

Safe Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1]
- Ventilation: All handling procedures should be performed in a well-ventilated area, preferably within a chemical fume hood.[1]
- Dispensing: When transferring the compound, do so carefully to avoid generating dust or aerosols.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[1] Contaminated clothing should be removed and washed before reuse.

Emergency First Aid Procedures

- If on Skin: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Inhaled: Move the person to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)

Storage Procedures

Proper storage is essential to maintain the stability and integrity of **cyclobutyl 4-thiomethylphenyl ketone**.

- Container: Keep the compound in a tightly-closed container when not in use.[\[1\]](#)
- Environment: Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Incompatibilities: Store away from incompatible substances and sources of ignition.[\[1\]](#)

Quantitative Data Summary

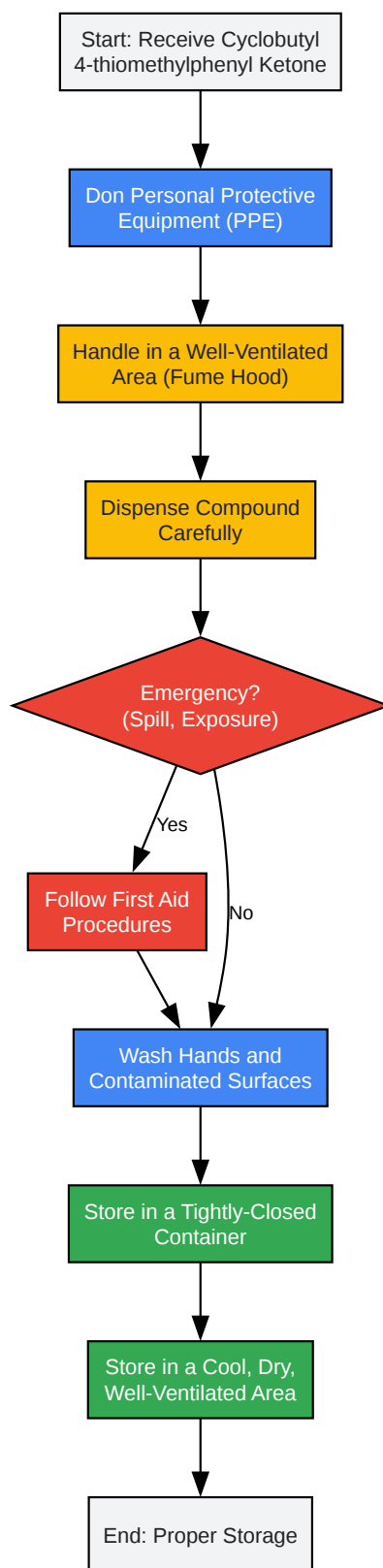
Specific quantitative data for **cyclobutyl 4-thiomethylphenyl ketone**, such as Permissible Exposure Limits (PEL), Threshold Limit Values (TLV), and flash point, are not readily available. [\[1\]](#) The table below summarizes the available qualitative safety and storage information.

Parameter	Value/Recommendation
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not available[1]
Appearance	Not available
Odor	Not available
Storage Temperature	Store in a cool, dry place[1]
Incompatible Materials	Not specified, but avoid strong oxidizing agents and ignition sources[1]

Diagrams

Handling and Storage Workflow

The following diagram outlines the logical workflow for the proper handling and storage of cyclobutyl 4-thiomethylphenyl ketone.



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References

- 1. aksci.com [aksci.com]
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